

An In-depth Technical Guide to Cyclopentyl 3,4-dichlorophenyl ketone

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Compound of Interest

Compound Name: *Cyclopentyl 3,4-dichlorophenyl ketone*

CAS No.: 898791-87-2

Cat. No.: B1325099

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Audience: Researchers, scientists, and drug development professionals.

Core Directive: This guide provides a comprehensive technical overview of **Cyclopentyl 3,4-dichlorophenyl ketone**, structured to deliver field-proven insights and actionable protocols for the research and development professional.

Executive Summary

Cyclopentyl 3,4-dichlorophenyl ketone (CAS No. 898791-87-2) is a dichlorinated aromatic ketone that serves as a valuable, yet under-documented, intermediate in synthetic organic chemistry.^{[1][2][3]} Its molecular structure, featuring a reactive carbonyl group, a sterically accessible cyclopentyl moiety, and a dichlorinated phenyl ring, presents a unique scaffold for the development of novel chemical entities. The dichlorophenyl group, in particular, is a common feature in pharmacologically active compounds and agrochemicals, suggesting significant potential for this ketone as a precursor. This guide elucidates the compound's fundamental properties, proposes a robust synthetic pathway based on established chemical

principles, outlines detailed protocols for its characterization, and discusses its handling and potential applications in research and development.

Introduction and Chemical Identity

Cyclopentyl 3,4-dichlorophenyl ketone is a synthetic organic compound classified as an aromatic ketone. Its significance lies in its potential as a versatile building block for more complex molecular architectures. The presence of two chlorine atoms on the phenyl ring dramatically influences the electronic properties of the molecule, activating it for certain nucleophilic substitution reactions and modifying the reactivity of the adjacent carbonyl group.

The official Chemical Abstracts Service (CAS) number for this compound is 898791-87-2.^{[1][2][3]} This identifier is crucial for unambiguous identification in chemical databases, regulatory submissions, and procurement.

Physicochemical and Structural Properties

A precise understanding of a compound's physical and chemical properties is foundational to its application in any research setting. The key properties of **Cyclopentyl 3,4-dichlorophenyl ketone** are summarized below.

Property	Value	Source
CAS Number	898791-87-2	[1][2][3]
Molecular Formula	C ₁₂ H ₁₂ Cl ₂ O	[1][2]
Molecular Weight	243.13 g/mol	[1][2]
IUPAC Name	Cyclopentyl(3,4-dichlorophenyl)methanone	
Canonical SMILES	<chem>C1CCC(C1)C(=O)C2=CC(=C(C=C2)Cl)Cl</chem>	[4]
Physical State	Not explicitly defined, likely a solid or high-boiling point oil at STP	
Intended Use	For Research and Development use only	[1][2]

Synthesis and Purification

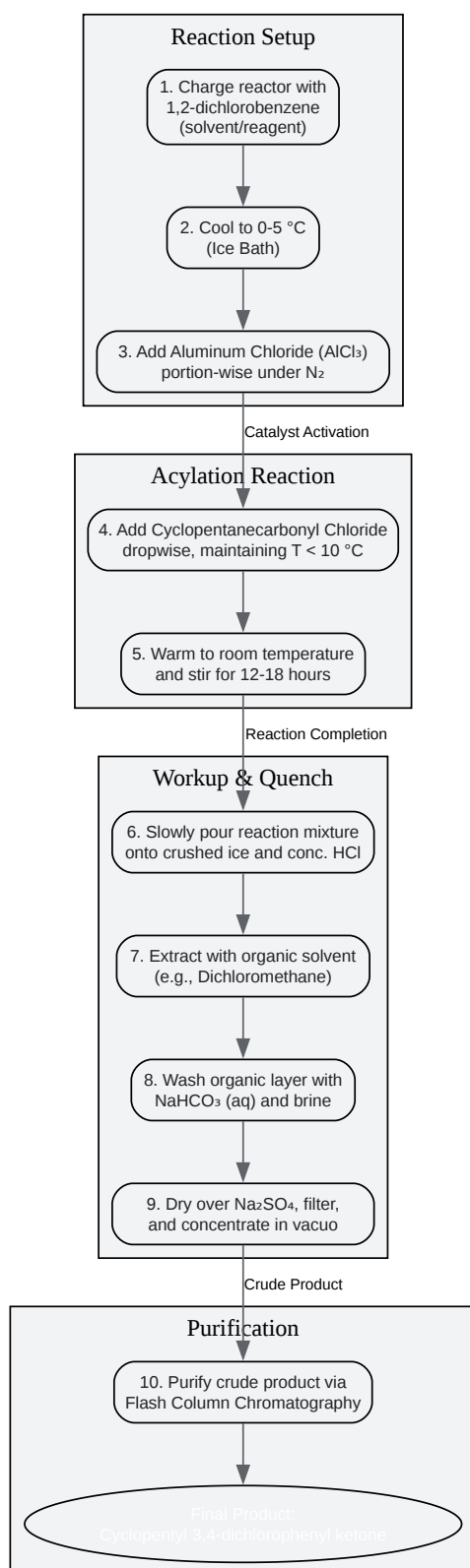
While specific peer-reviewed syntheses for this exact molecule are not prevalent in public literature, a logical and robust pathway can be designed based on the well-established Friedel-Crafts acylation reaction. This method is a cornerstone of aromatic ketone synthesis.

Retrosynthetic Analysis & Mechanistic Rationale

The most direct disconnection for Cyclopentyl(3,4-dichlorophenyl)methanone is at the bond between the carbonyl carbon and the aromatic ring. This leads to two commercially available and relatively inexpensive starting materials: 1,2-dichlorobenzene and cyclopentanecarbonyl chloride. The reaction is facilitated by a strong Lewis acid, such as aluminum trichloride (AlCl₃), which acts as a catalyst by activating the acyl chloride for electrophilic aromatic substitution. Anhydrous conditions are paramount, as any moisture would hydrolyze the acyl chloride and deactivate the Lewis acid catalyst.

Proposed Synthetic Pathway: Friedel-Crafts Acylation

The workflow for the synthesis via Friedel-Crafts acylation is outlined below.



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Caption: Proposed workflow for the synthesis of **Cyclopentyl 3,4-dichlorophenyl ketone**.

Detailed Experimental Protocol: Synthesis

This protocol is a representative procedure based on established chemical principles and should be adapted and optimized under appropriate laboratory conditions.

- **Reactor Setup:** Equip a flame-dried, three-neck round-bottom flask with a magnetic stirrer, a nitrogen inlet, a thermometer, and a pressure-equalizing dropping funnel.
- **Reagent Charging:** Under a positive pressure of nitrogen, charge the flask with 1,2-dichlorobenzene (5 equivalents, serving as both reagent and solvent). Begin vigorous stirring and cool the flask in an ice/water bath to 0-5 °C.
- **Catalyst Addition:** Cautiously add anhydrous aluminum trichloride (AlCl_3 , 1.2 equivalents) in portions, ensuring the internal temperature does not exceed 10 °C. The mixture will likely become a thick slurry.
- **Acyl Chloride Addition:** Add cyclopentanecarbonyl chloride (1.0 equivalent) to the dropping funnel and add it dropwise to the reaction mixture over 30-60 minutes. Maintain the internal temperature below 10 °C throughout the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 12-18 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Quenching:** Prepare a beaker with crushed ice and concentrated hydrochloric acid (HCl). Slowly and carefully pour the reaction mixture onto the ice/HCl slurry with vigorous stirring to decompose the aluminum complex.
- **Extraction:** Transfer the quenched mixture to a separatory funnel. Extract the aqueous layer three times with dichloromethane.^[5] Combine the organic extracts.
- **Washing:** Wash the combined organic layers sequentially with 1M HCl, saturated sodium bicarbonate (NaHCO_3) solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

Purification Protocol: Flash Column Chromatography

The crude product can be effectively purified by flash column chromatography on silica gel. A solvent system of increasing polarity, such as an ethyl acetate/hexane gradient, is typically effective for separating the desired ketone from starting materials and byproducts. Fractions containing the pure product (as determined by TLC) are combined and concentrated to yield the final, purified **Cyclopentyl 3,4-dichlorophenyl ketone**.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, structure, and purity of the synthesized compound. A combination of spectroscopic and chromatographic techniques should be employed.



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Caption: A standard analytical workflow for compound characterization and validation.

Expected Spectroscopic Data

The following table outlines the expected signals from standard spectroscopic analyses.

Technique	Expected Observations
^1H NMR	- Multiplets in the aromatic region (~7.5-8.0 ppm) corresponding to the three protons on the dichlorophenyl ring. - A multiplet (~3.5-3.8 ppm) for the single proton on the cyclopentyl ring adjacent to the carbonyl. - Multiplets in the aliphatic region (~1.5-2.0 ppm) for the remaining eight protons of the cyclopentyl ring.
^{13}C NMR	- A signal in the downfield region (~198-202 ppm) for the carbonyl carbon. - Signals in the aromatic region (~128-140 ppm) for the six carbons of the phenyl ring (four CH, two C-Cl). - Signals in the aliphatic region (~25-50 ppm) for the five carbons of the cyclopentyl ring.
IR Spectroscopy	- A strong, sharp absorption band around 1680-1700 cm^{-1} characteristic of an aromatic ketone C=O stretch. - C-H stretching bands for both aromatic (~3050-3100 cm^{-1}) and aliphatic (~2850-2960 cm^{-1}) protons. - C-Cl stretching bands in the fingerprint region (~1000-1100 cm^{-1}).
Mass Spec. (EI)	- A molecular ion (M^+) peak at m/z 242, with a characteristic isotopic pattern ($\text{M}+2$, $\text{M}+4$) due to the presence of two chlorine atoms. - Major fragment ions corresponding to the loss of the cyclopentyl group (m/z 173) and the formation of the cyclopentylcarbonyl cation (m/z 97).

Applications in Research and Development

Given its "For R&D use only" designation, **Cyclopentyl 3,4-dichlorophenyl ketone** is not intended for direct medicinal or household use.^{[1][2]} Its primary value is as a chemical intermediate. Potential research applications include:

- **Pharmaceutical Synthesis:** The dichlorophenyl motif is present in numerous approved drugs. This ketone could serve as a starting point for synthesizing novel analogues of existing drugs or entirely new classes of compounds for screening against various biological targets.
- **Agrochemical Development:** Dichlorinated aromatic compounds are frequently used in the development of herbicides and pesticides.^[5] The unique combination of the ketone and cyclopentyl group could be explored for new agrochemical agents.
- **Materials Science:** Aromatic ketones can be used as photoinitiators or as building blocks for specialized polymers.

Safety, Handling, and Storage

While comprehensive toxicological data for this specific compound is not available, standard laboratory precautions for handling chemical reagents should be strictly followed.^{[1][2]}

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat.^{[2][6]}
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors or dust.^[2] Avoid contact with skin and eyes.^[1]
- **First Aid:**
 - In case of skin contact: Immediately wash off with soap and plenty of water.^{[1][2]}
 - In case of eye contact: Rinse thoroughly with pure water for at least 15 minutes and consult a physician.^{[1][2]}
 - If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.^{[1][2]}
 - If swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.^{[1][2]}
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

Cyclopentyl 3,4-dichlorophenyl ketone (CAS: 898791-87-2) is a well-defined chemical intermediate with significant potential for application in diverse fields of chemical research. While its synthesis is not widely published, it can be reliably produced through established methods like Friedel-Crafts acylation. Its identity and purity can be unequivocally confirmed using a standard suite of analytical techniques. Adherence to proper safety protocols is essential for its handling. This guide provides the foundational knowledge for researchers to confidently synthesize, characterize, and utilize this compound in their R&D endeavors.

References

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